

Physical characteristics of 1-Phenylpent-3-en-1-one (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Phenylpent-3-en-1-one

Cat. No.: B15440625

[Get Quote](#)

A Technical Guide to the Physical Characteristics of 1-Phenylpent-3-en-1-one

This technical guide provides an in-depth overview of the key physical characteristics of **1-Phenylpent-3-en-1-one**, with a focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Compound Identification

- Systematic Name: **1-Phenylpent-3-en-1-one**
- CAS Number: 3152-68-9[1][2][3][4]
- Molecular Formula: C₁₁H₁₂O[1][2][4][5]
- Molecular Weight: 160.21 g/mol [1][2][4][5]

Physical Properties

The physical state of a compound is a fundamental characteristic that dictates its handling, storage, and application in various experimental settings. The melting and boiling points are critical indicators of purity and are essential for designing reaction conditions and purification protocols.

Property	Value	Source
Melting Point	38.5°C	[1]
Boiling Point	246.12°C (rough estimate)	[1]

Experimental Protocols

While the specific experimental records for the determination of the physical properties of **1-Phenylpent-3-en-1-one** are not publicly detailed, the following are standard methodologies employed for such characterizations in a laboratory setting.

Melting Point Determination:

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

- Apparatus: A common method involves using a melting point apparatus, such as a Thiele tube or a modern digital instrument.
- Procedure:
 - A small, dry sample of the crystalline compound is packed into a thin-walled capillary tube.
 - The capillary tube is placed in the heating block or oil bath of the apparatus alongside a calibrated thermometer.
 - The sample is heated at a slow, controlled rate (typically 1-2°C per minute) as it approaches the expected melting point.
 - The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has liquefied. A narrow melting range is indicative of a high degree of purity.

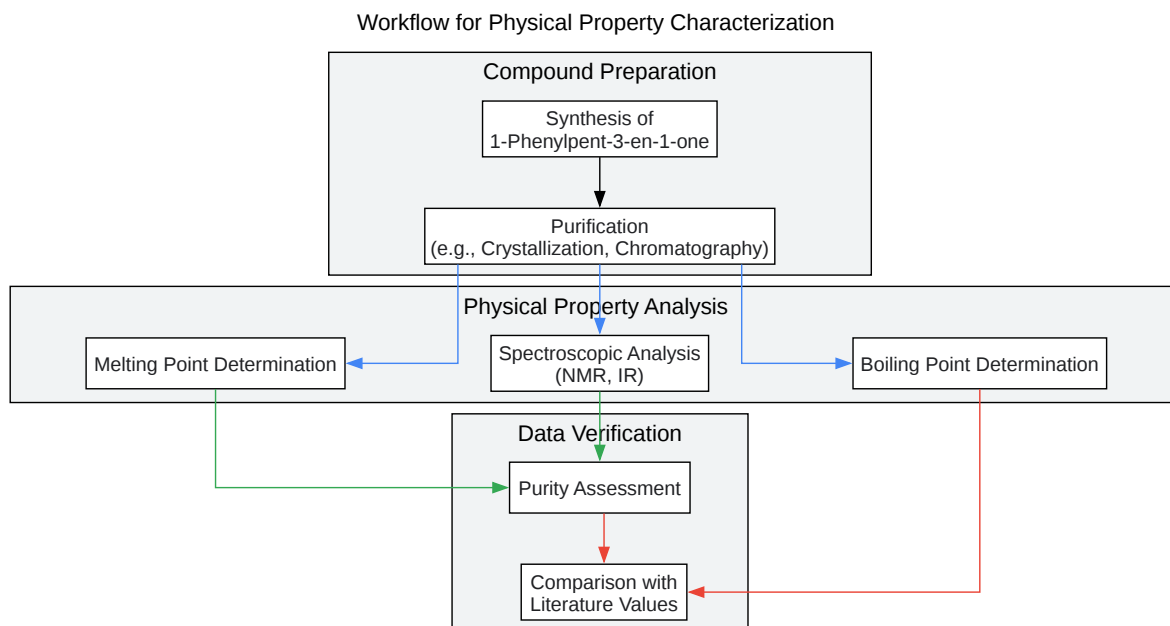
Boiling Point Determination:

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Apparatus: Standard distillation glassware is typically used, including a round-bottom flask, a condenser, a thermometer, and a heating mantle.
- Procedure:
 - The liquid sample is placed in the distillation flask with a few boiling chips to ensure smooth boiling.
 - The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head, ensuring it accurately measures the temperature of the vapor that is in equilibrium with the boiling liquid.
 - The liquid is heated, and as it boils, the vapor rises, condenses in the condenser, and the distillate is collected.
 - The boiling point is the constant temperature observed on the thermometer during the distillation of the pure liquid. It is important to note that boiling points are pressure-dependent and are typically reported at standard atmospheric pressure (760 mmHg).

Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization and verification of a chemical compound's physical properties.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3152-68-9 CAS MSDS (1-phenylpent-1-en-3-one) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. chemeo.com [chemeo.com]
- 3. 1-phenylpent-1-en-3-one | 3152-68-9 [chemicalbook.com]
- 4. 1-Penten-3-one, 1-phenyl- [webbook.nist.gov]

- 5. 1-Phenyl-1-penten-3-one | C₁₁H₁₂O | CID 92949 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical characteristics of 1-Phenylpent-3-en-1-one (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15440625#physical-characteristics-of-1-phenylpent-3-en-1-one-melting-point-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com